

Application Notes and Protocols for YC137, a Bcl-2 Inhibitor

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of YC137 (also known as Bcl-2 Inhibitor II), a cell-permeable naphthoquinone compound that acts as a selective inhibitor of the anti-apoptotic protein Bcl-2. Proper preparation and handling of this compound are crucial for ensuring experimental reproducibility and accuracy.

Compound Information

YC137 is a small molecule inhibitor that selectively induces apoptosis in cells overexpressing Bcl-2. It functions by binding to Bcl-2 and disrupting its interaction with the pro-apoptotic protein Bid (BH3 interacting-domain death agonist), thereby blocking the anti-apoptotic activity of Bcl-2. This disruption leads to the release of cytochrome c from the mitochondria and the subsequent activation of caspase-9, culminating in programmed cell death.

Chemical and Physical Properties



Property	Value	Reference
Synonyms	Bcl-2 Inhibitor II, YC137, YC 137	[1]
CAS Number	810659-53-1	[1][2]
Molecular Formula	C24H21N3O6S2	[1][2]
Molecular Weight	511.57 g/mol	[1]
Appearance	Red solid	
Purity	≥90% (HPLC)	

Preparation of Stock Solutions

Safety Precautions: YC137 is a potent chemical compound. Standard laboratory safety practices should be followed, including the use of personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the solid powder in a chemical fume hood to avoid inhalation.

Solubility Data

Solvent	Solubility	Reference
DMSO	5 mg/mL	
Ethanol	5 mg/mL	

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution of YC137 in dimethyl sulfoxide (DMSO).

Materials:

- YC137 solid powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)



- Sterile microcentrifuge tubes or vials (amber or wrapped in foil for light protection)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

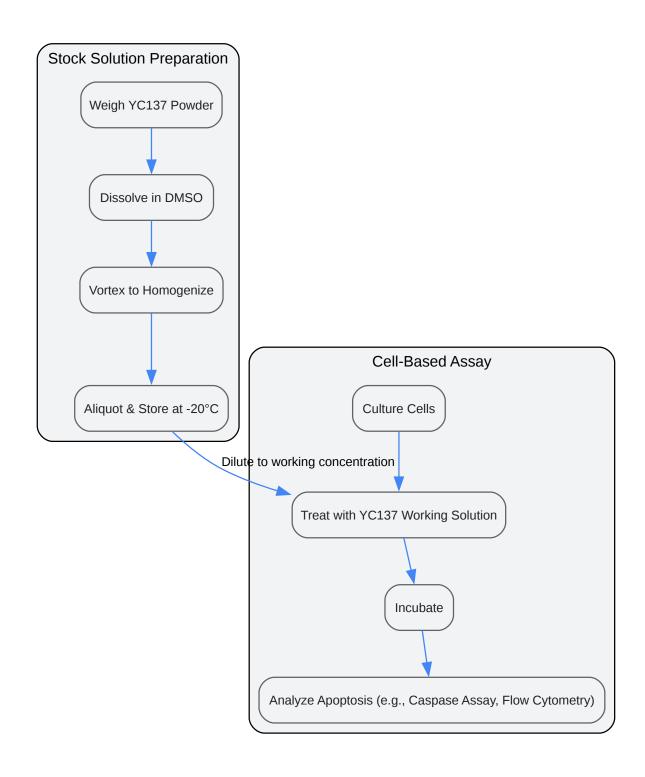
- Equilibrate: Allow the vial of YC137 to come to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh out the desired amount of YC137 solid.
 For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.12 mg of YC137 (Molecular Weight: 511.57 g/mol). Calculation: (10 mmol/L) * (1 L/1000 mL) * (1 mL) * (511.57 g/mol) * (1000 mg/g) = 5.12 mg
- Dissolving: Add the appropriate volume of DMSO to the vial containing the YC137 powder. For the example above, add 1 mL of DMSO.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved.
 Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Ensure the solution is clear and free of particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. Store the aliquots at -20°C for long-term storage.[1] Avoid repeated freeze-thaw cycles.

Note on Final Concentration: When preparing working solutions for cell-based assays, the final concentration of DMSO should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

Experimental Workflow and Mechanism of Action

The following diagrams illustrate a typical experimental workflow for utilizing YC137 and its mechanism of action within the Bcl-2 signaling pathway.

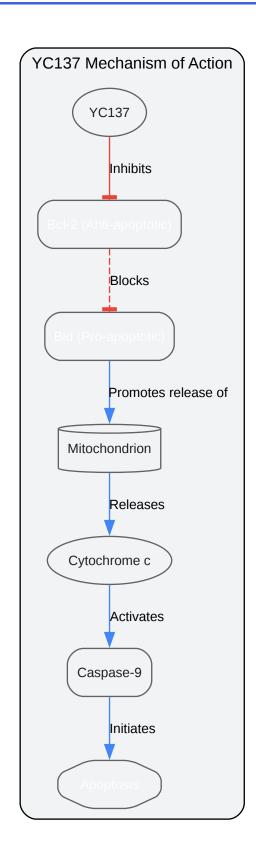




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Caption: General experimental workflow for preparing and using YC137.





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Caption: YC137 inhibits Bcl-2, leading to apoptosis.



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